

Application Note: Kinetic Flux Profiling of Organophosphonate Biodegradation Using Diethyl Methylphosphonate- C

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Compound of Interest

Compound Name: Diethyl Methylphosphonate-13C

Cat. No.: B13438498

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Abstract

This application note details the protocol for using Diethyl Methylphosphonate-

C (

C-DEMP) to quantify the metabolic flux of carbon-phosphorus (C-P) bond cleavage in microbial systems. Unlike standard central carbon metabolism, this protocol focuses on xenobiotic flux analysis, specifically targeting the C-P lyase and phosphotriesterase pathways. This method is critical for researchers in bioremediation, chemical defense (nerve agent simulant degradation), and microbial phosphorus scavenging studies.

Introduction & Mechanistic Basis[1][2]

The Challenge of C-P Bond Tracking

Organophosphonates are characterized by a stable C-P bond, resistant to thermal and hydrolytic cleavage. Bacteria (e.g., *E. coli*, *Pseudomonas*, *Ochrobactrum*) utilize these compounds as alternative phosphorus sources under phosphate-starvation conditions via the C-P Lyase (Phn) pathway.

Diethyl Methylphosphonate (DEMP) serves as a structural surrogate for toxic organophosphorus nerve agents (like VX) and pesticides. The metabolic bottleneck in degrading DEMP is twofold:

- Hydrolysis: Removal of ethyl esters to form Methylphosphonate (MP).
- C-P Cleavage: Breaking the P-C bond to release inorganic phosphate (Pi) and methane.

Why C-DEMP?

Standard

P NMR can track the oxidation state of phosphorus, but it cannot definitively distinguish between adsorption and intracellular degradation intermediates in complex media. Using Diethyl Methylphosphonate (Methyl-

C) provides a dual-verification system:

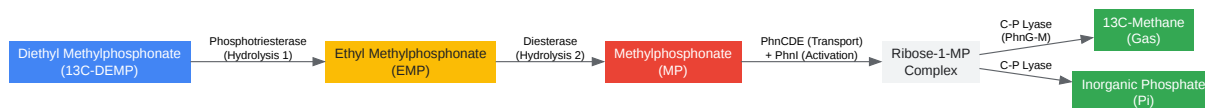
- NMR Visibility: The C nucleus attached to phosphorus exhibits a large scalar coupling (), appearing as a distinct doublet.
- Flux Confirmation: Cleavage of the C-P bond collapses this doublet into a singlet (if the product is liquid) or results in the loss of signal to the headspace (as CH), which can be quantified via GC-MS.

Metabolic Pathway & Flux Map

The degradation of

C-DEMP involves a sequential hydrolysis followed by radical-mediated cleavage.

Figure 1: The DEMP Biodegradation Pathway



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Caption: Sequential degradation of

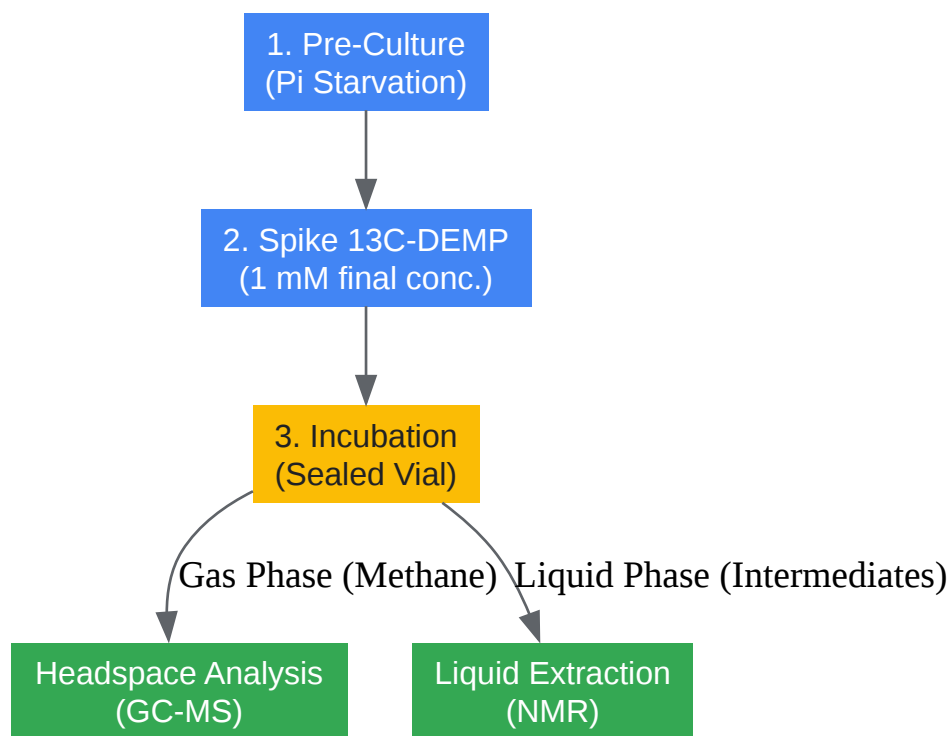
C-DEMP. The critical flux measurement is the conversion of MP to Methane/Pi via the C-P Lyase complex.

Experimental Protocol

Materials

- Tracer: Diethyl Methylphosphonate (Methyl-C, 99 atom % C).
- Organism: E. coli K-12 (or specific degrader strain).
- Medium: MOPS Minimal Medium lacking inorganic phosphate (Pi-free).
 - Note: Presence of Pi (> 0.1 mM) will repress the phn operon, halting metabolism.
- Quenching Agent: 60% Acetonitrile / 40% Water (pre-chilled to -20°C).

Workflow Overview



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Caption: Experimental workflow ensuring capture of both volatile (

CH

) and soluble metabolites.

Detailed Step-by-Step Procedure

Phase A: Starvation & Inoculation

- Grow cells in rich medium until mid-log phase.
- Wash cells 3x with sterile, Pi-free minimal medium to remove residual phosphate.
- Resuspend cells in Pi-free medium to OD
- .
- Self-Validation Step: Incubate for 2 hours without tracer to induce P-starvation stress response (upregulation of phn genes).

Phase B: Tracer Pulse

- Add

C-DEMP to a final concentration of 1.0 mM.

- Immediately seal the culture in gas-tight crimp-top vials (to capture methane).
- Incubate at 37°C with shaking.

Phase C: Time-Course Sampling

Perform sampling at T=0, 2, 4, 8, and 24 hours.

- Headspace: Use a gas-tight syringe to withdraw 500 µL of headspace gas. Inject into GC-MS (SIM mode for m/z 17 vs 16) to quantify

CH

.

- Quenching (Liquid):
 - Withdraw 1 mL of culture.
 - Centrifuge rapidly (10,000 x g, 1 min) to pellet cells.
 - Supernatant (Exometabolome): Save for NMR (contains EMP/MP).
 - Pellet (Endometabolome): Resuspend in 500 µL cold Acetonitrile/Water (-20°C). Vortex and sonicate to lyse. Centrifuge and collect supernatant.

Phase D: NMR Preparation

- Lyophilize liquid fractions.
 - Resuspend in 600 µL D
- O.
- Add 100 µM TMSP (internal reference).

- Adjust pH to > 7.0 (Phosphate shifts are pH sensitive; alkaline pH ensures separation of peaks).

Data Analysis & Interpretation

NMR Spectral Analysis

The primary method for flux calculation is tracking the degradation of the

C-P doublet.

Table 1: Key Chemical Shifts and Coupling Constants

Metabolite	P Shift (, ppm)	C Shift (, ppm)	Coupling (Hz)	Status
DEMP (Substrate)	32.5 - 33.0	12.5 (P-Me)	144	Intact
EMP (Intermediate)	29.5 - 30.5	13.8 (P-Me)	138	Hydrolyzed (1x)
MP (Precursor)	24.0 - 26.0	15.2 (P-Me)	132	Hydrolyzed (2x)
Phosphate (Pi)	0.0 (Ref)	N/A	N/A	Cleaved
Methane	N/A	-4.0 (approx)	0 (Singlet)	Cleaved (Gas)

Calculating Metabolic Flux ()

The rate of C-P bond cleavage (

) is calculated by the disappearance of the total phosphonate pool (DEMP + EMP + MP) and the appearance of Pi (via

P) or Methane (via GC-MS). Where

is the biomass concentration (gDW/L).

Interpretation Guide:

- Scenario A (High EMP, Low MP): The bottleneck is the phosphodiesterase. The organism struggles to hydrolyze the second ethyl group.
- Scenario B (High MP, Low Pi): The bottleneck is the C-P lyase. The transporter (PhnCDE) or the lyase complex (PhnG-M) is rate-limiting.
- Scenario C (Rapid Pi appearance): Efficient biodegradation.

References

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Sources

- [1. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
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